

"Tributyl phosphate-d27" as an internal standard in GC-MS analysis

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Compound of Interest		
Compound Name:	Tributyl phosphate-d27	
Cat. No.:	B579870	Get Quote

An Application Note on the Use of **Tributyl Phosphate-d27** as an Internal Standard in GC-MS Analysis

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the utilization of **Tributyl phosphate-d27** (TBP-d27) as an internal standard in the quantitative analysis of Tributyl phosphate (TBP) and other organophosphate esters by Gas Chromatography-Mass Spectrometry (GC-MS). The use of a stable isotope-labeled internal standard like TBP-d27 is a robust technique to ensure high accuracy and precision by correcting for variations during sample preparation and instrumental analysis.

Introduction

Tributyl phosphate (TBP) is an organophosphorus compound widely used as a plasticizer, solvent, and flame retardant. Its presence in environmental and biological samples is of increasing concern, necessitating sensitive and accurate analytical methods for its quantification. Gas Chromatography-Mass Spectrometry (GC-MS) is a powerful and selective technique for the determination of TBP.

The internal standard method is a well-established calibration technique to compensate for analytical variabilities, such as extraction efficiencies, injection volume fluctuations, and instrument response drifts. An ideal internal standard exhibits similar chemical and physical properties to the analyte of interest but is isotopically distinct to be differentiated by the mass



spectrometer. **Tributyl phosphate-d27** (TBP-d27), the deuterated analog of TBP, serves as an excellent internal standard for the GC-MS analysis of TBP.

Principle of the Method

A known amount of **Tributyl phosphate-d27** is added to the sample prior to any sample preparation steps. The sample is then extracted, and the extract is analyzed by GC-MS. TBP and TBP-d27 co-elute from the GC column but are distinguished by the mass spectrometer based on their different mass-to-charge ratios (m/z). The ratio of the peak area of TBP to the peak area of TBP-d27 is used to calculate the concentration of TBP in the sample by referencing a calibration curve prepared with known concentrations of TBP and a constant concentration of TBP-d27.

Experimental Protocols Materials and Reagents

- Analytes: Tributyl phosphate (TBP), CAS No: 126-73-8
- Internal Standard: **Tributyl phosphate-d27** (TBP-d27), CAS No: 61196-26-7
- Solvents: Acetonitrile, Dichloromethane, Ethyl Acetate (HPLC or GC grade)
- Reagents: Anhydrous Sodium Sulfate, Solid Phase Extraction (SPE) cartridges (e.g., C18)

Standard Solution Preparation

- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of TBP and TBP-d27 into separate 10 mL volumetric flasks and dissolve in ethyl acetate.
- Intermediate Standard Solution (10 µg/mL): Dilute the primary stock solutions with ethyl acetate to prepare an intermediate standard solution containing both TBP and TBP-d27.
- Working Standard Solutions: Prepare a series of working standard solutions by further diluting the intermediate standard solution with ethyl acetate to create a calibration curve (e.g., 1, 5, 10, 50, 100 ng/mL). Each working standard should contain a constant concentration of TBP-d27 (e.g., 50 ng/mL).



Sample Preparation (Water Sample Example)

- Sample Collection: Collect water samples in clean glass bottles.
- Internal Standard Spiking: To a 100 mL water sample, add a known amount of TBP-d27 solution (e.g., 50 μL of a 1 μg/mL solution) to achieve a final concentration of 50 ng/L.
- Liquid-Liquid Extraction (LLE):
 - Transfer the spiked water sample to a separatory funnel.
 - Add 30 mL of dichloromethane and shake vigorously for 2 minutes.
 - Allow the layers to separate and collect the organic layer.
 - Repeat the extraction twice more with fresh portions of dichloromethane.
 - Combine the organic extracts.
- Drying and Concentration:
 - Pass the combined extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract to approximately 1 mL using a gentle stream of nitrogen.
- Final Volume Adjustment: Adjust the final volume to 1 mL with ethyl acetate for GC-MS analysis.

GC-MS Instrumental Parameters

The following are typical GC-MS parameters for the analysis of TBP. Optimization may be required based on the specific instrument and column used.



Parameter	Value	
Gas Chromatograph		
Column	HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent	
Inlet Temperature	250 °C	
Injection Volume	1 μL (Splitless mode)	
Carrier Gas	Helium at a constant flow of 1.0 mL/min	
Oven Program	Initial temp 70 °C, hold for 1 min, ramp at 10 °C/min to 280 °C, hold for 5 min	
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI) at 70 eV	
Ion Source Temp.	230 °C	
Quadrupole Temp.	150 °C	
Acquisition Mode	Selected Ion Monitoring (SIM)	
Quantification Ions	TBP: m/z 99, 155, 211; TBP-d27: m/z 166, 238	

Quantitative Data

The following tables summarize representative quantitative data for the analysis of tributyl phosphate using an internal standard methodology. While this data is for non-deuterated TBP, similar performance is expected when using TBP-d27 as the internal standard due to their analogous chemical properties.

Table 1: Linearity and Range

Analyte	Calibration Range (ng/mL)	Correlation Coefficient (r²)
Tributyl Phosphate	1 - 100	> 0.995

Table 2: Precision and Recovery

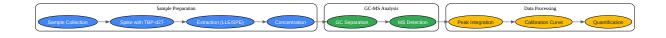


Analyte	Spiked Concentration (ng/mL)	Recovery (%)	Relative Standard Deviation (RSD, %) (n=5)
Tributyl Phosphate	10	95.5	5.2
50	98.2	3.8	
100	101.5	2.5	-

Table 3: Limits of Detection and Quantification

Analyte	Limit of Detection (LOD) (ng/mL)	Limit of Quantification (LOQ) (ng/mL)
Tributyl Phosphate	0.5	1.5

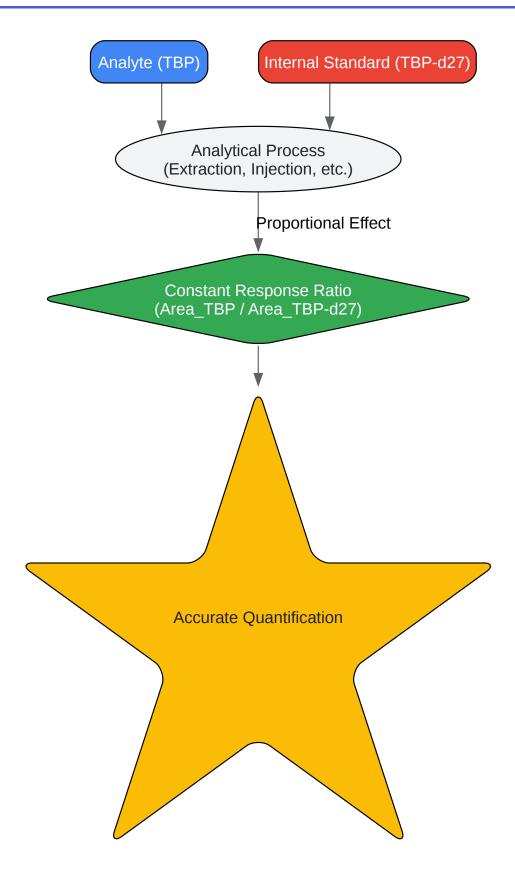
Visualizations



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Caption: Experimental workflow for GC-MS analysis with TBP-d27.





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Caption: Logical relationship of internal standard correction.



Conclusion

The use of **Tributyl phosphate-d27** as an internal standard provides a reliable and accurate method for the quantification of tributyl phosphate in various matrices by GC-MS. Its properties ensure that it effectively compensates for variations throughout the analytical workflow, from sample preparation to instrumental analysis, leading to high-quality quantitative data essential for researchers, scientists, and drug development professionals. The detailed protocols and performance data presented in this application note serve as a comprehensive guide for the implementation of this method.

To cite this document: BenchChem. ["Tributyl phosphate-d27" as an internal standard in GC-MS analysis]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b579870#tributyl-phosphate-d27-as-an-internal-standard-in-gc-ms-analysis]

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